

An In-Depth Technical Guide to the Physicochemical Properties of 4-Bromobenzyl Alcohol

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Compound of Interest

Compound Name: 4-Bromobenzyl alcohol

Cat. No.: B151685

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **4-Bromobenzyl alcohol**, including detailed experimental protocols for their determination. This document is intended to serve as a valuable resource for professionals in research and development who require accurate physical property data for this compound.

Quantitative Data Summary

The melting and boiling points of **4-Bromobenzyl alcohol** are crucial physical constants for its identification, purity assessment, and handling in various experimental and manufacturing processes. The data, collated from multiple sources, are presented below.

Physical Property	Value	Conditions
Melting Point	75-77 °C	(lit.) [1] [2] [3]
77 °C		
75-78 °C		
76.5-77.0 °C		
Boiling Point	267.8 °C	at 760 mmHg [2] [4]
125-140 °C	at 11 Torr [5]	
220.79 °C	(rough estimate) [1]	

Experimental Protocols

Accurate determination of melting and boiling points is fundamental to chemical analysis. The following sections detail the standard methodologies for these measurements.

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid state. For a pure substance, this transition occurs over a narrow temperature range. The capillary method is a widely used technique for this determination.[\[6\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: Ensure the **4-Bromobenzyl alcohol** sample is completely dry, as moisture can depress the melting point.[\[7\]](#) The crystalline sample should be finely powdered using a mortar and pestle to ensure uniform packing.[\[8\]](#)

- Loading the Capillary Tube: A small amount of the powdered sample is introduced into the open end of a capillary tube. The tube is then tapped gently to cause the solid to fall to the closed end, packing it to a height of 2-3 mm.^{[7][9]}
- Measurement:
 - The capillary tube is placed in the heating block of the melting point apparatus.^[9]
 - The sample is heated rapidly to a temperature approximately 15°C below the expected melting point.^[7]
 - The heating rate is then reduced to about 1-2°C per minute to allow for thermal equilibrium between the sample, heating block, and thermometer.
- Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For pure **4-Bromobenzyl alcohol**, this range is typically narrow.

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^[10] The Thiele tube method is a convenient technique for determining the boiling point of small quantities of liquid.^[11]

Apparatus:

- Thiele tube
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heat source (e.g., Bunsen burner)
- Mineral oil

Procedure:

- **Sample Preparation:** A few milliliters of the liquid (in this case, molten **4-Bromobenzyl alcohol**) are placed in a small test tube.[12]
- **Assembly:** A capillary tube, with its open end downwards, is placed inside the test tube containing the sample.[11] The test tube is then attached to a thermometer using a rubber band.
- **Heating:** The entire assembly is placed in a Thiele tube containing mineral oil, ensuring the sample is immersed in the oil.[11] The side arm of the Thiele tube is gently heated, allowing convection currents to maintain a uniform temperature.[13]
- **Observation and Recording:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a continuous and vigorous stream of bubbles is observed.[11] The heat source is then removed.
- **Boiling Point Determination:** The liquid is allowed to cool. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is the boiling point of the sample at the current atmospheric pressure.[11][13] It is crucial to also record the barometric pressure.[10]

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination and verification of the physical properties of a chemical compound like **4-Bromobenzyl alcohol**.

Caption: Workflow for Physical Property Determination.

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